

# comparing SH-BC-893 to other mitochondrial fission inhibitors

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## Compound of Interest

Compound Name: SH-BC-893

Cat. No.: B12389779

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## Mechanism of Action: A Fork in the Road

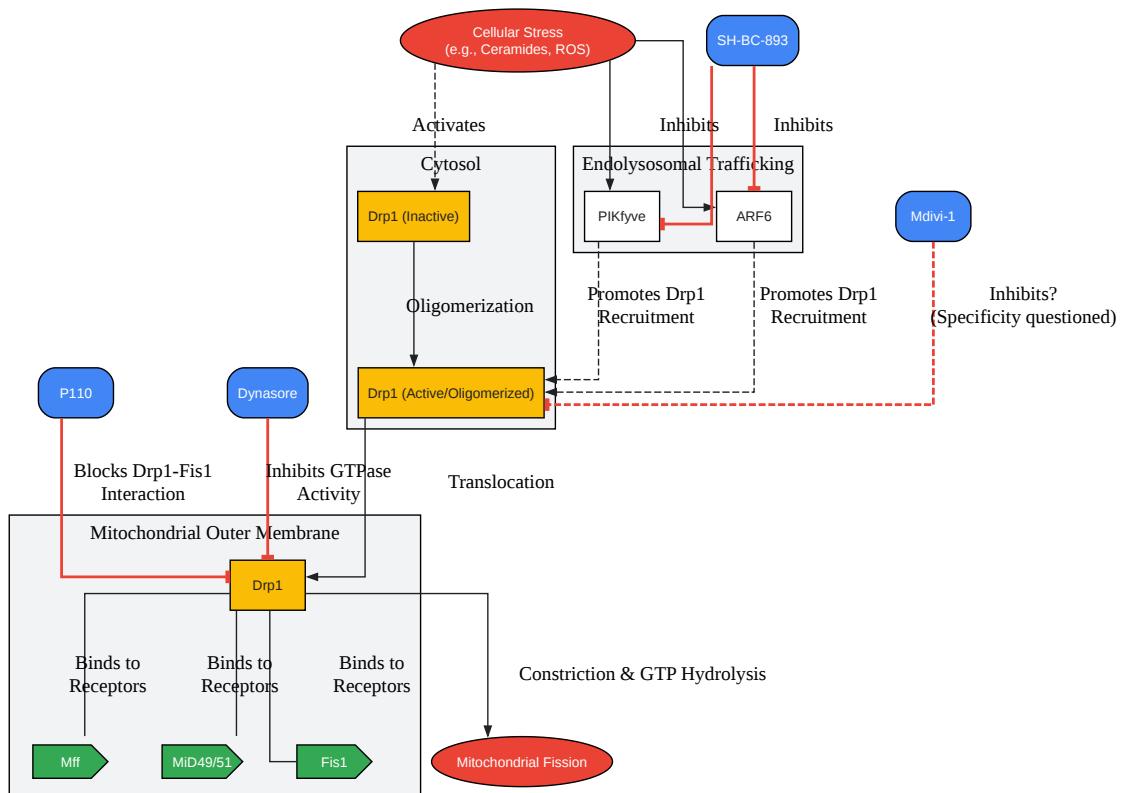
The principal driver of mitochondrial fission is the Dynamin-related protein 1 (Drp1), a large GTPase that is recruited from the cytosol to the outer mitochondrial membrane. Once there, it oligomerizes and constricts the membrane, leading to division. While most inhibitors aim to block Drp1 activity directly, **SH-BC-893** employs a novel, indirect mechanism.

- **SH-BC-893:** This synthetic sphingolipid analog does not target Drp1 directly. Instead, it inhibits ARF6- and PIKfyve-dependent endolysosomal trafficking pathways.[\[1\]](#)[\[2\]](#)[\[3\]](#) These pathways are crucial for the stress-induced recruitment of Drp1 to the mitochondria, particularly in response to ceramides.[\[3\]](#)[\[4\]](#) By disrupting the trafficking required for Drp1 to reach its destination, **SH-BC-893** effectively prevents mitochondrial fission without altering Drp1 protein levels or its intrinsic enzymatic activity.[\[4\]](#)
- **Mdivi-1:** This was one of the first identified small molecules to inhibit fission. It was initially believed to be a direct allosteric inhibitor of Drp1's GTPase activity.[\[5\]](#) However, substantial evidence now indicates that many of its cellular effects stem from off-target inhibition of the mitochondrial electron transport chain at Complex I, rather than specific Drp1 inhibition.[\[4\]](#)[\[6\]](#) Its utility as a specific Drp1 inhibitor is now a subject of considerable debate.[\[2\]](#)[\[6\]](#)
- **P110:** This is a rationally designed peptide inhibitor. It selectively targets and blocks the protein-protein interaction between Drp1 and one of its primary mitochondrial receptors, Mitochondrial Fission 1 Protein (Fis1).[\[7\]](#)[\[8\]](#)[\[9\]](#) By preventing Drp1 from docking onto the

mitochondrial surface via Fis1, P110 effectively inhibits fission under pathological conditions.  
[7][9]

- Dynasore: This small molecule is a non-competitive inhibitor of the GTPase activity of all dynamin family members, including Drp1.[10][11] Its broad specificity means it also potently inhibits dynamin-1 and dynamin-2, which are essential for clathrin-mediated endocytosis.[10][12] This lack of specificity is a critical consideration in its experimental use.

The distinct mechanisms are visualized in the signaling pathway diagram below.



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